Technical Support Center: Enhancing Bioavailability of Inhaled Budesonide and Formoterol

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Compound of Interest

Compound Name:	*Foradil-Combi*
CAS No.:	*150693-38-2*
Cat. No.:	*B12759185*

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with inhaled budesonide and formoterol formulations. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Formulation & Particle Engineering

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In Vitro & In Vivo Correlation

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Analytical Methods

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My dry powder inhaler (DPI) formulation shows poor fine particle fraction (FPF). What are the potential causes and how can I improve it?

Answer:

A low Fine Particle Fraction (FPF) is a common challenge in DPI development, directly impacting the amount of drug that can reach the deep lung. Several factors related to your formulation could be the cause.

Potential Causes & Troubleshooting Strategies:

- Particle Size and Distribution: The aerodynamic diameter of the drug particles is a critical factor. Particles larger than 5 µm are often deposited in the oropharynx, while those smaller than 0.5 µm may be exhaled.[1][2]
  - Troubleshooting:
    - Ensure your micronization process consistently produces particles in the optimal range of 1-5 µm.
    - Characterize the particle size distribution (PSD) of your drug substances using techniques like laser diffraction.
- Interparticle Forces: Strong cohesive forces between drug particles or excessive adhesive forces to the carrier can prevent efficient deaggregation upon inhalation.[3]
  - Troubleshooting:
    - Optimize Carrier Properties: The size, morphology, and surface characteristics of the carrier (e.g., lactose) are crucial. Using a carrier with a certain fraction of fine particles

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can improve FPF by reducing drug-carrier adhesion.

    - Force Control Agents: Incorporating small amounts of force control agents, such as magnesium stearate, can reduce interparticle forces and improve aerosolization.[4]

- Drug-Carrier Ratio: An inappropriate ratio can lead to either incomplete carrier saturation or excessive drug particle agglomeration.
    - Troubleshooting:
        - Experiment with different drug-to-carrier ratios to find the optimal balance for your specific formulation.
- Moisture Content: High moisture content can increase capillary forces between particles, leading to stronger agglomeration.
    - Troubleshooting:
        - Ensure proper drying of your formulation components and control the humidity during manufacturing and storage.

Experimental Workflow for FPF Optimization

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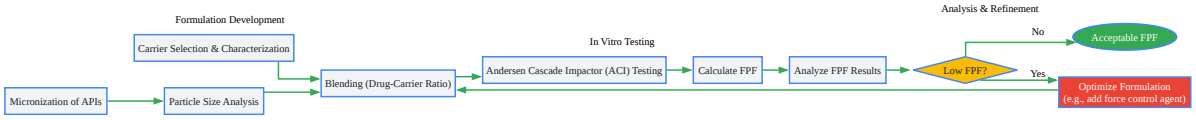

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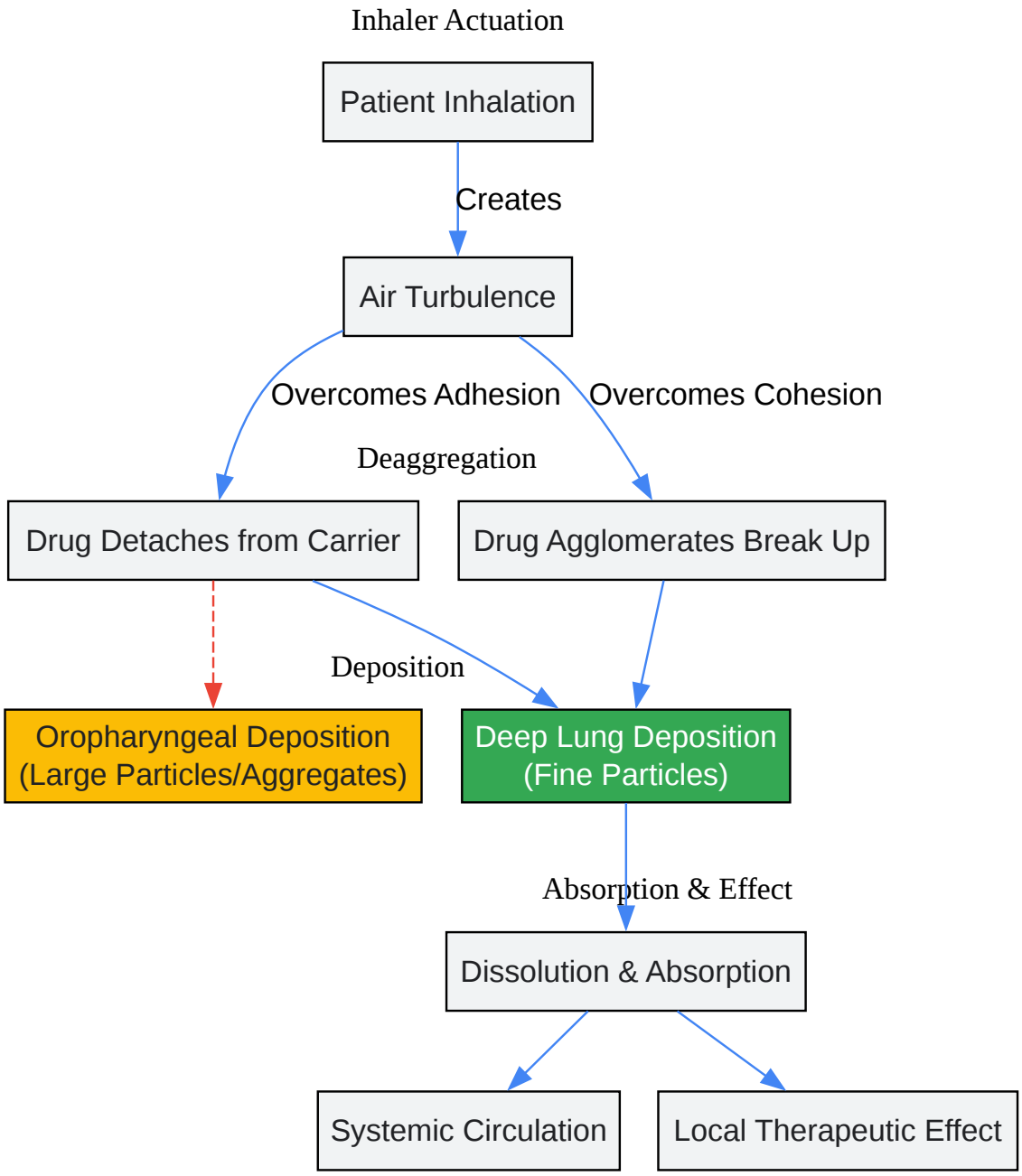

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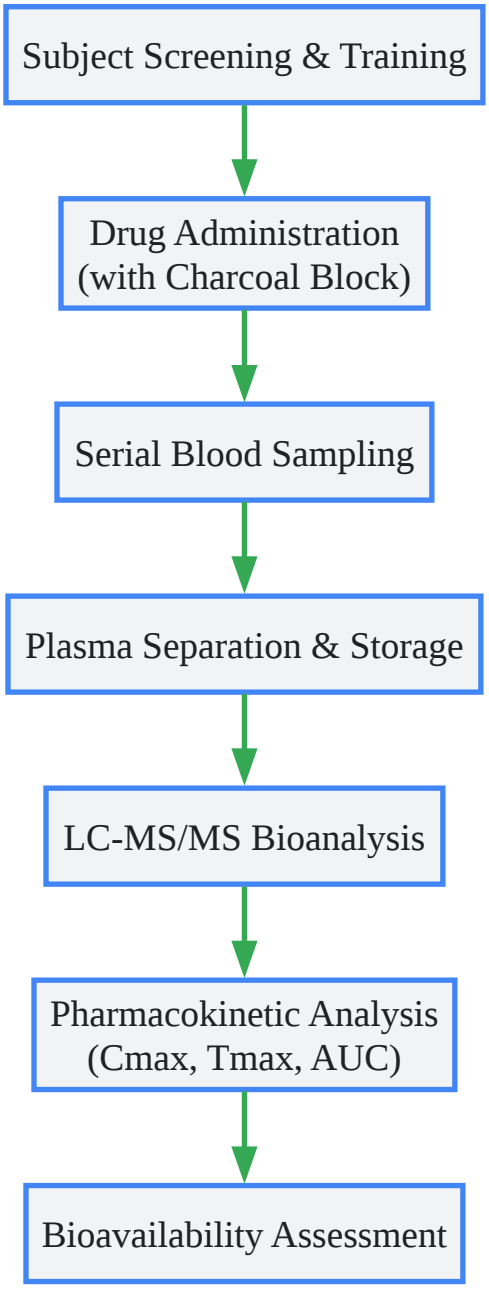

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